

Application Notes and Protocols for the Analysis of 4-Isopropylphenyl Diphenyl Phosphate

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Compound of Interest

Compound Name: 4-Isopropylphenyl Diphenyl Phosphate-d10

Cat. No.: B15557040

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Introduction

4-Isopropylphenyl diphenyl phosphate (IPDPP) is a member of the organophosphate ester (OPE) class of chemicals, widely used as a flame retardant and plasticizer in a variety of consumer and industrial products. Its presence in materials such as plastics, textiles, electronic equipment, and lubricants can lead to its release into the environment, resulting in contamination of various matrices including air, dust, soil, water, and biota.[1][2] The potential for human exposure and the suspected neurotoxic and reproductive effects of some isopropylated triphenyl phosphate isomers necessitate sensitive and reliable analytical methods for the determination of 4-IPDPP in diverse samples.[2]

These application notes provide detailed protocols for the sample preparation and analysis of 4-isopropylphenyl diphenyl phosphate from a range of matrices. The methodologies described are intended for researchers, scientists, and professionals involved in environmental monitoring, product safety assessment, and toxicology studies.

Analytical Methodologies

The primary analytical techniques for the quantification of 4-IPDPP are gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS). GC-MS is a robust technique for the analysis of thermally stable and volatile compounds like IPDPP, while LC-MS/MS offers high sensitivity and specificity, particularly for complex matrices, without the need for derivatization.

Sample Preparation

Effective sample preparation is critical for the accurate quantification of 4-IPDPP. The choice of extraction and clean-up method depends on the sample matrix. Common techniques include ultrasonic-assisted extraction (UAE), accelerated solvent extraction (ASE), and solid-phase extraction (SPE).

Protocol 1: Ultrasonic-Assisted Extraction (UAE) of 4-IPDPP from Solid Samples (e.g., Dust, Soil, Consumer Products)

This protocol is suitable for the extraction of 4-IPDPP from solid matrices like indoor dust, soil, sediment, and finely ground consumer product materials.

Materials and Reagents:

- Extraction solvent: Ethyl acetate or a mixture of hexane and acetone.
- Internal standard (IS): Deuterated triphenyl phosphate (d15-TPP) or ¹³C-labeled triphenyl phosphate (¹³C-TPHP).
- Centrifuge tubes (glass or solvent-rinsed polypropylene).
- Ultrasonic bath.
- Centrifuge.
- Syringe filters (e.g., 0.45 µm PTFE).

Procedure:

- Weigh 0.1-1.0 g of the homogenized solid sample into a glass centrifuge tube.
- Spike the sample with a known amount of internal standard solution.
- Add 10 mL of the extraction solvent.
- Place the tube in an ultrasonic bath and sonicate for 15-30 minutes.

- Centrifuge the sample to pellet the solid material.
- Carefully decant the supernatant into a clean tube.
- Repeat the extraction (steps 3-6) with a fresh aliquot of solvent and combine the extracts.
- The combined extract can be concentrated under a gentle stream of nitrogen and may be subjected to a clean-up step if necessary.

Protocol 2: Solid-Phase Extraction (SPE) for Water Samples

This protocol is designed for the extraction and pre-concentration of 4-IPDPP from aqueous samples.

Materials and Reagents:

- SPE cartridges: Reversed-phase cartridges such as Oasis HLB or Supelclean™ ENVI-Florisil®.[3]
- Conditioning solvents: Methanol, ethyl acetate.
- Elution solvent: Ethyl acetate or dichloromethane.
- Internal standard (IS): d15-TPP or 13C-TPHP.
- Vacuum manifold.

Procedure:

- Filter the water sample (e.g., 500 mL) to remove particulate matter.
- Spike the filtered water with the internal standard.
- Condition the SPE cartridge by passing 5 mL of ethyl acetate, followed by 5 mL of methanol, and finally 10 mL of deionized water. Do not allow the sorbent to run dry.
- Load the water sample onto the conditioned cartridge at a flow rate of 5-10 mL/min.

- After loading, wash the cartridge with 5 mL of deionized water to remove polar interferences.
- Dry the cartridge under vacuum for 10-15 minutes.
- Elute the retained analytes with 8-10 mL of ethyl acetate or dichloromethane into a collection tube.
- Concentrate the eluate under a gentle stream of nitrogen before instrumental analysis.

Protocol 3: Accelerated Solvent Extraction (ASE) for Polymer and Solid Samples

ASE is an automated technique that uses elevated temperatures and pressures to achieve rapid and efficient extractions. It is particularly useful for consumer products and other solid matrices.

Materials and Reagents:

- ASE instrument and extraction cells.
- Extraction solvent: Acetonitrile or a mixture of hexane and acetone.
- Dispersing agent: Diatomaceous earth or sand.
- Internal standard (IS): d15-TPP or 13C-TPHP.

Procedure:

- Grind or cut the sample to a small particle size to increase surface area.
- Mix the sample with a dispersing agent and place it into an ASE extraction cell.
- Spike with the internal standard.
- Perform the extraction using the following optimized parameters (example):
 - Solvent: Acetonitrile

- Temperature: 80°C
- Static extraction time: 5 minutes
- Number of cycles: 2
- The collected extract is then ready for concentration and, if necessary, clean-up.

Instrumental Analysis

GC-MS Analysis for Workplace Air Samples

This method is adapted from a validated procedure for the determination of isopropylated triphenyl phosphates in workplace air.[\[3\]](#)[\[4\]](#)

- Gas Chromatograph (GC) Conditions:
 - Column: 30 m x 0.25 mm ID, 0.25 µm film thickness fused silica capillary column (e.g., 5% phenyl methylpolysiloxane).[\[5\]](#)
 - Carrier Gas: Helium at a constant flow of 1.3 mL/min.[\[5\]](#)
 - Inlet Temperature: Ramped from 80°C to 300°C.[\[5\]](#)
 - Oven Temperature Program: Hold at 80°C for 2 min, ramp to 250°C at 20°C/min, ramp to 260°C at 1.5°C/min, then ramp to 300°C at 25°C/min and hold for 20 min.[\[5\]](#)
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) or full scan.

LC-MS/MS Analysis for Environmental and Biological Matrices

LC-MS/MS provides high sensitivity and selectivity for the analysis of 4-IPDPP in complex matrices like dust and biota.

- Liquid Chromatograph (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.7 μ m).
 - Mobile Phase: A gradient of water and acetonitrile or methanol, often with an additive like formic acid or ammonium acetate.
 - Flow Rate: 0.2-0.4 mL/min.
 - Injection Volume: 5-10 μ L.
- Mass Spectrometer (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), typically in positive mode.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: The precursor ion for 4-IPDPP will be its protonated molecule $[M+H]^+$. The specific product ions and collision energies should be optimized by infusing a standard solution of 4-IPDPP into the mass spectrometer. As a starting point, fragmentation of the phosphate ester bonds is expected.

Quantitative Data Summary

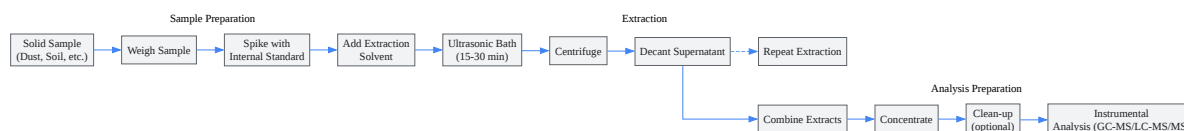
The following tables summarize quantitative data for the analysis of isopropylated triphenyl phosphates, including 4-IPDPP, from various studies.

Method	Matrix	Analyte	Recovery (%)	LOD	LOQ	Reference
GC-MS	Workplace Air	Isopropylated Triphenyl Phosphates	98.9 ± 6	-	0.050 mg/m ³	[3][4]
LC-MS/MS	Indoor Dust	2- and 4-IPDPP	72.4 - 109.9	-	0.09 - 3.2 ng/g	[5]
ASE & LC-MS/MS	Fall Protection Equipment	OPEs	71.6 - 114	0.015-1.33 ng/g	-	
LC-MS/MS	(Adapted for IBPDP)	Tris[4-(2-methylpropyl)phenyl]phosphate	71.6 - 114	0.02 ng/mL	0.09 ng/g	

Note: Data for "Isopropylated Triphenyl Phosphates" or "OPEs" are included as they are indicative of the performance expected for 4-IPDPP under similar conditions.

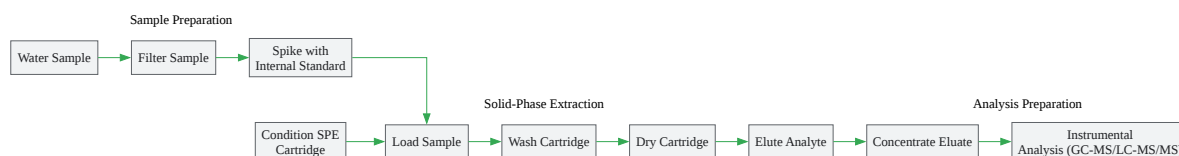
Diagrams

Experimental Workflows



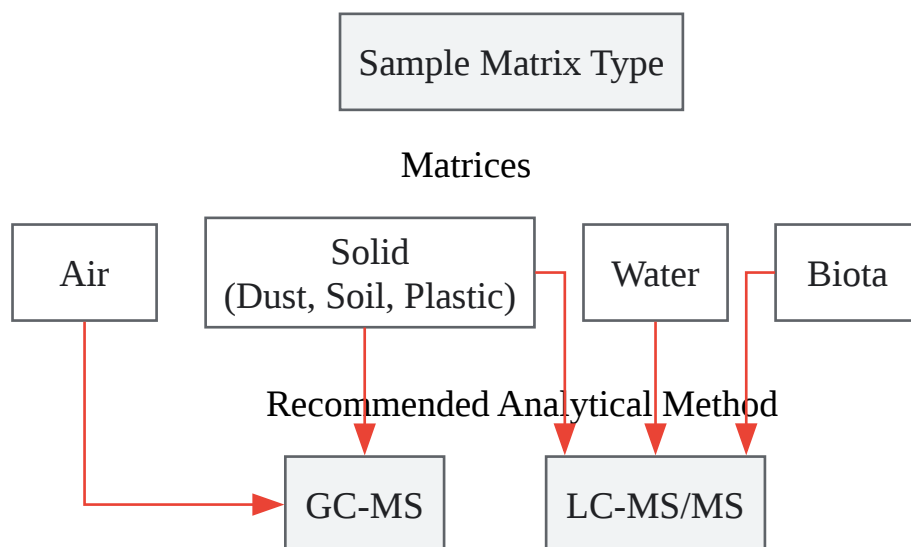
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Caption: Workflow for Ultrasonic-Assisted Extraction of 4-IPDPP.

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Caption: Workflow for Solid-Phase Extraction of 4-IPDPP from Water.

Logical Relationship

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Caption: Matrix-based selection of analytical instrumentation.

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